The Indolin-2-one Scaffold: A Comparative Guide to Kinase Inhibitory Profiles

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Compound of Interest

Compound Name:	*3-amino-1-methyl-1,3-dihydro-2H-indol-2-one*
CAS No.:	*121974-35-4*
Cat. No.:	*B044163*

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The indolin-2-one core structure has emerged as a privileged scaffold in medicinal chemistry, giving rise to a multitude of potent and clinically significant kinase inhibitors.[1][2][3] These small molecules typically function by competing with ATP for the binding site on various kinases, thereby disrupting signal transduction pathways crucial for tumor growth, proliferation, and angiogenesis.[2][4][5] This guide provides a comparative analysis of the kinase inhibitory profiles of several prominent indolin-2-one derivatives, offering researchers and drug development professionals a comprehensive overview supported by experimental data and methodologies.

The Indolin-2-one Core: A Foundation for Kinase Inhibition

The indolin-2-one structure, also known as oxindole, is a bicyclic aromatic compound.[6][7][8] Its versatility allows for substitutions at various positions, enabling the fine-tuning of inhibitory activity and selectivity against different kinase families. This chemical tractability has led to the development of several FDA-approved drugs for cancer therapy.[1][2]

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Below is a basic representation of the indolin-2-one core structure:

Core structure of Indolin-2-one.

Comparative Kinase Inhibitory Profiles

The following table summarizes the half-maximal inhibitory concentrations (IC50) of four prominent indolin-2-one-based multi-kinase inhibitors: Sunitinib, Sorafenib, Regorafenib, and Nintedanib. This data, compiled from various sources, provides a quantitative comparison of their potency against key kinase targets. It is important to note that IC50 values can vary depending on the specific experimental conditions.

Kinase Target	Sunitinib IC50 (nM)	Sorafenib IC50 (nM)	Regorafenib IC50 (nM)	Nintedanib IC50 (nM)
VEGFR1	2	15	-	34
VEGFR2	80	90	4.2	13
VEGFR3	-	20	14	13
PDGFRα	-	-	-	23
PDGFRβ	2	57	22	17
c-Kit	-	68	7	-
FLT3	-	58	-	26
Raf-1	-	6	2.5	-
B-Raf	-	22	5.5	-
B-Raf (V600E)	-	38	18.5	-
FGFR1	-	-	39	69
TIE2	-	-	10	-
RET	-	-	1.5	-

Data compiled from various publications. Direct comparison should be made with caution due to potential variations in assay conditions.[9][10][11][12]

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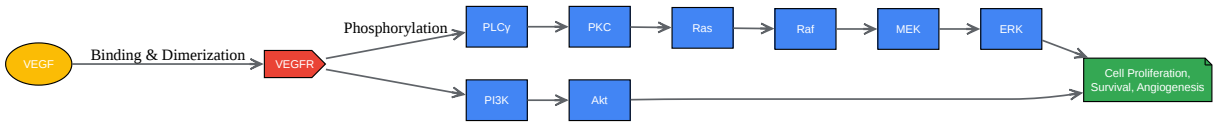
Mechanistic Insights: Targeting Key Signaling Pathways

The therapeutic efficacy of these indolin-2-one inhibitors stems from their ability to modulate critical signaling pathways involved in cancer progression. The following diagrams illustrate the primary pathways targeted by these compounds.

VEGFR Signaling Pathway

Vascular Endothelial Growth Factor Receptors (VEGFRs) are key mediators of angiogenesis, the formation of new blood vessels, which is essential for tumor growth and metastasis.



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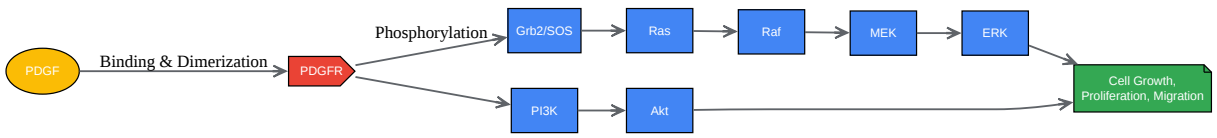
Simplified VEGFR Signaling Pathway.

PDGFR Signaling Pathway

Platelet-Derived Growth Factor Receptors (PDGFRs) are involved in cell growth, proliferation, and differentiation. Their aberrant activation is implicated in various cancers.



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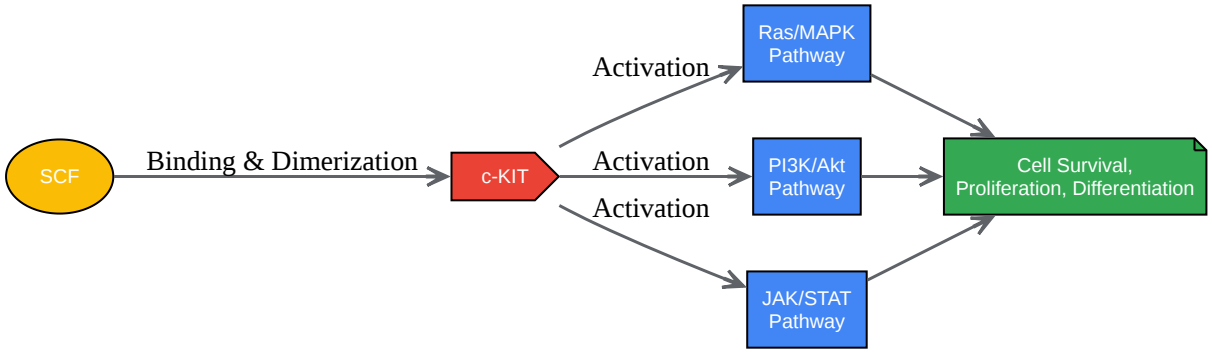
Simplified PDGFR Signaling Pathway.

c-KIT Signaling Pathway

The c-KIT receptor tyrosine kinase plays a crucial role in the development of certain cell types and its mutation is a driver in some cancers, such as gastrointestinal stromal tumors (GIST).



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Simplified c-KIT Signaling Pathway.

Experimental Protocols: Determining Kinase Inhibitory Activity

A robust and reproducible method for determining the inhibitory profile of a compound is crucial. The ADP-Glo™ Kinase Assay is a widely used, luminescence-based method for measuring kinase activity and inhibition.[13][14][15][16]

Principle of the ADP-Glo™ Kinase Assay

The assay quantifies the amount of ADP produced during a kinase reaction. The amount of ADP is directly proportional to the kinase activity. The assay is performed in two steps: first, the kinase reaction is stopped and the remaining ATP is depleted. Second, the ADP is converted to ATP, which is then used in a luciferase/luciferin reaction to produce a luminescent signal.[14][15]

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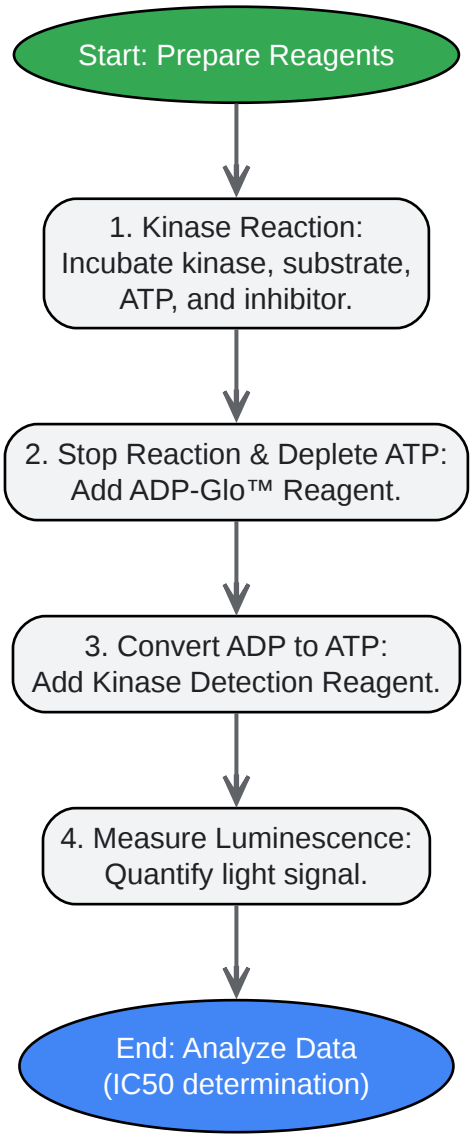
Experimental Workflow



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Workflow for the ADP-Glo™ Kinase Assay.

Step-by-Step Methodology

- Kinase Reaction Setup: In a 384-well plate, combine the kinase, its specific substrate, ATP, and varying concentrations of the indolin-2-one inhibitor in a suitable kinase buffer. Include a DMSO vehicle control (no inhibitor).[17][18][19][20]

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- Incubation: Incubate the reaction plate at room temperature for a predetermined time (e.g., 60 minutes) to allow the kinase reaction to proceed.[17][19]
- ATP Depletion: Add ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete any remaining ATP. Incubate at room temperature for 40 minutes.[14][17]
- ADP to ATP Conversion and Signal Generation: Add Kinase Detection Reagent to each well. This reagent converts the ADP produced in the kinase reaction into ATP and provides luciferase and luciferin to generate a luminescent signal. Incubate at room temperature for 30-60 minutes.[14][17]
- Data Acquisition: Measure the luminescence of each well using a plate reader.
- Data Analysis: The luminescent signal is proportional to the amount of ADP produced and thus to the kinase activity. Plot the luminescence against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

Conclusion

The indolin-2-one scaffold has proven to be a highly successful starting point for the development of multi-kinase inhibitors. As demonstrated by the comparative data, compounds such as Sunitinib, Sorafenib, Regorafenib, and Nintedanib exhibit distinct yet overlapping kinase inhibitory profiles, leading to their application in various cancer types. A thorough understanding of their specific kinase targets and the downstream signaling pathways they modulate is essential for rational drug design and the development of more selective and potent therapeutic agents. The use of standardized and robust in vitro assays, such as the ADP-Glo™ Kinase Assay, is fundamental for the accurate characterization of these inhibitors and for guiding future drug discovery efforts.

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